

# Personal protective equipment for handling 2-[2-(2-Chloroethoxy)ethoxy]ethanol

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## Compound of Interest

Compound Name:	2-[2-(2-Chloroethoxy)ethoxy]ethanol
Cat. No.:	B139825

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## Essential Safety and Handling Guide for 2-[2-(2-Chloroethoxy)ethoxy]ethanol

This guide provides crucial safety and logistical information for the proper handling and disposal of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** (CAS No. 5197-62-6). Adherence to these procedures is vital for ensuring the safety of laboratory personnel and minimizing environmental impact.

Chemical Safety Profile:

**2-[2-(2-Chloroethoxy)ethoxy]ethanol** is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> It is also a combustible liquid.<sup>[4]</sup> Long-term or repeated exposure may lead to cumulative health effects. Therefore, strict adherence to safety protocols is mandatory.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

Property	Value
Molecular Formula	C6H13ClO3
Molecular Weight	168.62 g/mol
Appearance	Clear, colorless liquid
Boiling Point	117 - 120 °C at 7 hPa
Flash Point	107 °C (224.6 °F) - closed cup
Density	1.16 g/cm³ at 25 °C

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-[2-(2-Chloroethoxy)ethoxy]ethanol** to prevent personal exposure.[\[1\]](#)[\[5\]](#)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield. [\[1\]](#)[\[5\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Chemical-resistant gloves, such as nitrile or PVC, are required.[\[6\]](#)[\[5\]](#) Always inspect gloves for integrity before use and avoid all skin contact when removing them.[\[6\]](#)
  - Protective Clothing: A lab coat, apron, or other impervious clothing must be worn to prevent skin contact.[\[1\]](#)[\[5\]](#)
- Respiratory Protection: Handle this chemical in a well-ventilated area, preferably under a chemical fume hood, to minimize vapor inhalation.[\[5\]](#) If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter should be used.[\[1\]](#)

## Experimental Protocol: Safe Handling and Disposal

This section outlines the step-by-step procedures for the safe handling and disposal of **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

### 1. Preparation and Handling:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.[7]
- Work in a well-ventilated area, such as a chemical fume hood.[5]
- Avoid all personal contact with the chemical, including inhalation of vapors.[6]
- Keep the container tightly closed when not in use.[1]
- Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and strong bases.
- Do not allow clothing that is wet with the material to remain in contact with the skin.[6]

## 2. In Case of a Spill:

- For minor spills, remove all ignition sources and clean up the spill immediately using an inert absorbent material.[6]
- For major spills, evacuate the area and alert emergency responders.[6]

## 3. First Aid Measures:

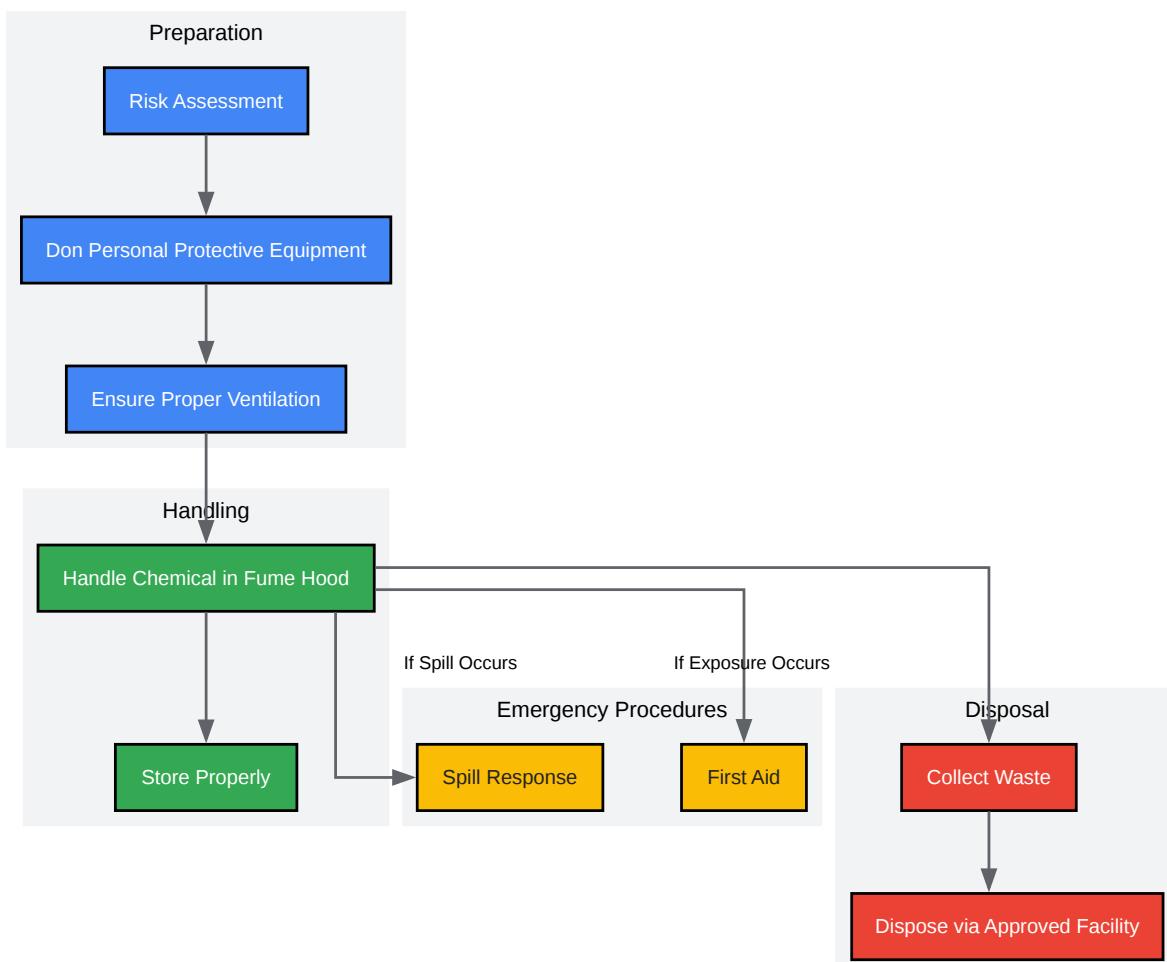
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.[7]
- Skin Contact: If skin contact occurs, immediately wash the affected area with soap and plenty of water.[5] Remove any contaminated clothing.[5]
- Inhalation: If inhaled, move the individual to fresh air.[5] If breathing becomes difficult, administer oxygen and seek medical advice.[1][5]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

## 4. Disposal Plan:

- Dispose of the chemical and its container in accordance with all applicable local, state, and federal regulations.[1]
- Do not dispose of the chemical down the drain.[6]
- Waste material should be handled as hazardous waste and disposed of at an approved waste disposal facility.
- If possible, consider recycling or reclamation for uncontaminated or unused material.[6]

## Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-[2-(2-Chloroethoxy)ethoxy]ethanol**, from initial preparation to final disposal.

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Caption: Workflow for handling **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

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